

Unveiling the Biological Activities of N,N-Dimethyltetradecylamine: A Technical Guide

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Compound of Interest

Compound Name: *N,N-Dimethyltetradecylamine*

Cat. No.: B030355

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Abstract

N,N-Dimethyltetradecylamine, a tertiary amine, and its derivative, **N,N-Dimethyltetradecylamine N-oxide (DMTDAO)**, are amphiphilic molecules with significant surface-active properties. Beyond their industrial applications, these compounds exhibit notable biological activities, primarily as antimicrobial agents. This technical guide provides an in-depth analysis of the biological activities of **N,N-Dimethyltetradecylamine**, with a focus on its antimicrobial efficacy and its potential interactions with cellular signaling pathways. This document summarizes key quantitative data, details relevant experimental methodologies, and provides visual representations of associated biological pathways and workflows to support further research and development.

Antimicrobial Activity

N,N-Dimethyltetradecylamine and its N-oxide belong to the class of cationic surfactants, which are known to disrupt microbial cell membranes. The antimicrobial efficacy is influenced by the length of the alkyl chain, with the 14-carbon chain of **N,N-Dimethyltetradecylamine** demonstrating significant activity against a range of microorganisms.

Mechanism of Action

The primary mechanism of antimicrobial action for **N,N-Dimethyltetradecylamine** is the disruption of the cell membrane's integrity.^[1] The positively charged head group of the molecule interacts with the negatively charged components of the microbial cell membrane, such as phospholipids and teichoic acids. This interaction leads to the disorganization of the lipid bilayer, increased membrane permeability, and subsequent leakage of intracellular components, ultimately resulting in cell death.

Quantitative Antimicrobial Data

The antimicrobial activity of **N,N-Dimethyltetradecylamine** N-oxide has been quantified using the Minimum Inhibitory Concentration (MIC) assay. The MIC is the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism after overnight incubation.

Microorganism	Strain	MIC (µM)	Reference
Staphylococcus aureus	ATCC 25923	~100	[2]
Escherichia coli	ATCC 25922	~200	[2]

Table 1: Minimum Inhibitory Concentrations (MIC) of **N,N-Dimethyltetradecylamine** N-oxide.

Cytotoxicity

While effective against microbes, the surfactant nature of **N,N-Dimethyltetradecylamine** also results in cytotoxicity towards mammalian cells. A thorough evaluation of its cytotoxic profile is crucial for any potential therapeutic application.

Mechanism of Cytotoxicity

Similar to its antimicrobial action, the cytotoxicity of **N,N-Dimethyltetradecylamine** against mammalian cells is primarily due to the disruption of the cell membrane. This can lead to cell lysis and the release of intracellular components, such as lactate dehydrogenase (LDH). Additionally, at sub-lytic concentrations, it may interfere with mitochondrial function, affecting cellular metabolism and viability.

Quantitative Cytotoxicity Data

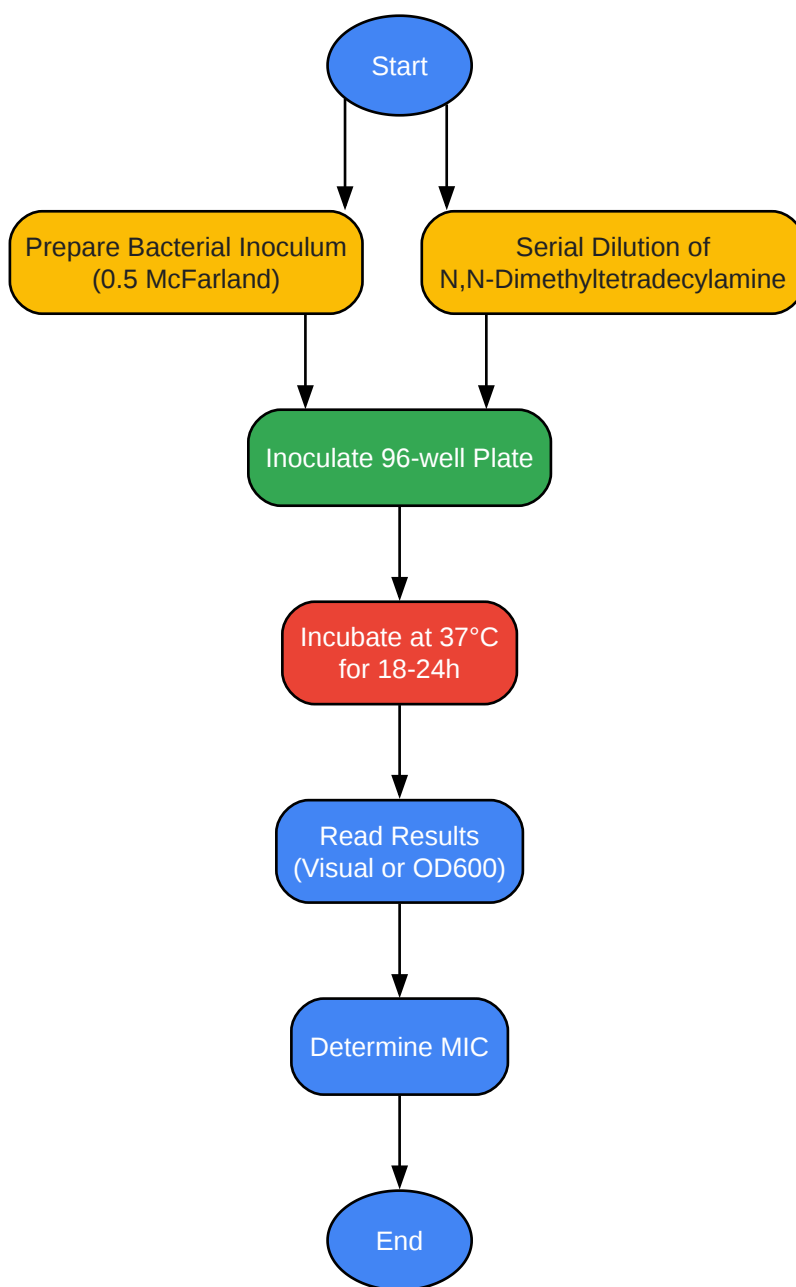
Quantitative data on the half-maximal inhibitory concentration (IC₅₀) of **N,N-Dimethyltetradecylamine** against specific mammalian cell lines is not readily available in the public domain. Researchers are encouraged to perform cytotoxicity assays to determine the therapeutic index of this compound for any specific application.

Interaction with Signaling Pathways

Recent research has suggested that long-chain N,N-dimethylamines can influence cellular signaling pathways. A notable example is the effect of the related compound, N,N-dimethyl-hexadecylamine (DMHDA), on the cytokinin signaling pathway in the model plant *Arabidopsis thaliana*.^[3] This suggests that **N,N-Dimethyltetradecylamine** could potentially modulate similar pathways in various biological systems.

Putative Interaction with the Cytokinin Signaling Pathway

The cytokinin signaling pathway is a crucial regulator of plant growth and development. It involves a multi-step phosphorelay system. Based on studies of similar molecules, **N,N-Dimethyltetradecylamine** could potentially interact with the cytokinin receptors (AHKs), thereby influencing downstream signaling events.





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